

Comprehensive Safety and Handling Guide for 3-O-Methyl-D-glucopyranose

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Compound of Interest

Compound Name: 3-O-Methyl-D-glucopyranose

Cat. No.: B076133

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **3-O-Methyl-D-glucopyranose**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

While **3-O-Methyl-D-glucopyranose** is not classified as a hazardous substance under standard regulations, it is crucial to follow good laboratory practices and use appropriate personal protective equipment to minimize any potential risks associated with handling the powder form, such as irritation from inhalation or contact with eyes and skin.

The following table summarizes the recommended PPE for handling **3-O-Methyl-D-glucopyranose**.

Protection Type	Recommended Equipment	Specifications & Use Case
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields to protect against dust particles. [1]
Skin Protection	Impermeable Gloves	Wear chemical-impermeable gloves (e.g., nitrile) to prevent skin contact.
Lab Coat	A standard lab coat should be worn to protect clothing and skin.	
Respiratory Protection	Dust Mask or Respirator	Use an approved/certified respirator (e.g., N95 dust mask) if user operations generate dust, especially in poorly ventilated areas.[2][3]
General Hygiene	Hand Washing	Always wash hands thoroughly after handling the compound. [2][4]

Safe Handling and Storage Protocol

Adherence to a strict operational workflow is critical for maintaining a safe laboratory environment when working with **3-O-Methyl-D-glucopyranose**.

2.1. Preparation and Handling

- **Ventilation:** Always handle **3-O-Methyl-D-glucopyranose** in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.[2][4]
- **Personal Protective Equipment (PPE):** Before handling, ensure all recommended PPE is correctly worn as detailed in the table above.
- **Avoid Dust Formation:** Handle the compound carefully to avoid generating dust.[2][5]

- Grounding: If handling large quantities, ensure all equipment is properly grounded to prevent static discharge.[2]

2.2. Storage

- Store the compound in a tightly sealed container.[2][4]
- Keep in a cool, dry, and well-ventilated place away from incompatible materials.[2][4] Specific storage temperatures of 0-8°C or -20°C have been noted for long-term stability.[6][7]

Accidental Release and Disposal Plan

3.1. Accidental Release Measures

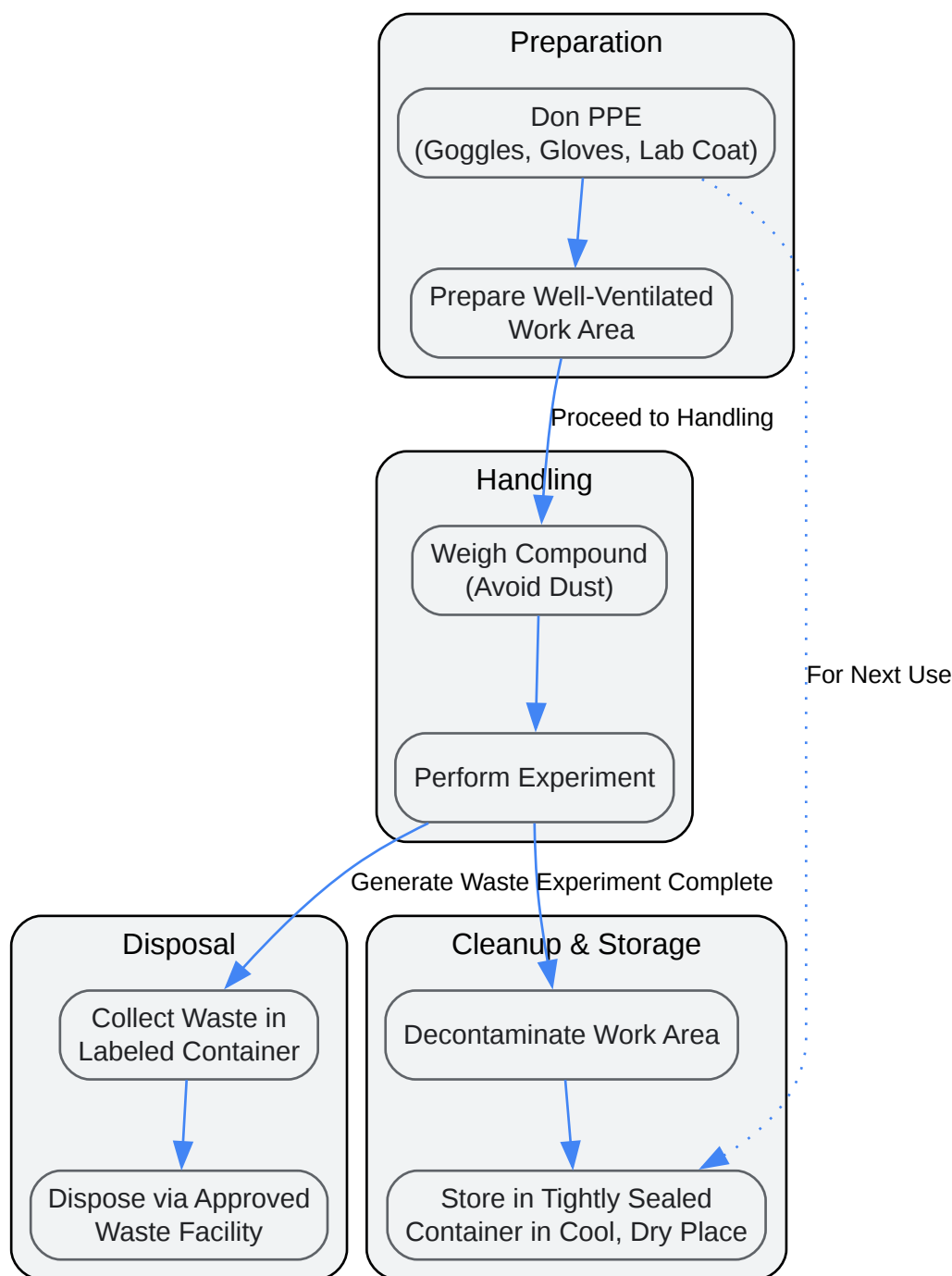
- Evacuate: Keep unnecessary personnel away from the spill area.[1]
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent the powder from entering drains or waterways.[4]
- Clean-up: Carefully sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.[2][5] Avoid creating dust clouds during clean-up.
- Decontamination: Thoroughly clean the contaminated surface after the material has been removed.[2]

3.2. Disposal

- Dispose of **3-O-Methyl-D-glucopyranose** and any contaminated materials in accordance with local, state, and federal regulations.[4] This should be done through an approved waste disposal plant.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **3-O-Methyl-D-glucopyranose**, from initial preparation to final disposal.



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Safe Handling Workflow for **3-O-Methyl-D-glucopyranose**.

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References

- 1. echemi.com [echemi.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. 3-O-甲基-D-吡喃葡萄糖 ≥98% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. fishersci.com [fishersci.com]
- 6. chemimpex.com [chemimpex.com]
- 7. goldbio.com [goldbio.com]
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